

EMIM-BF4 density viscosity temperature dependence

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Compound Focus: 1-Ethyl-3-methylimidazolium tetrafluoroborate

CAS No.: 143314-16-3

Cat. No.: S610950

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Density and Viscosity Data

The tables below summarize key experimental data for EMIM-BF4 and its binary mixtures.

Table 1: Density of EMIM-BF4 and its binary mixtures with deionized water (293 K to 333 K) [1]

Mass Fraction of EMIM-BF4	Temperature	Density (g/cm ³)
100% (Pure)	293 K (20°C)	1.282
20%	293 K to 333 K	Decreases linearly with temperature
15%	293 K to 333 K	Decreases linearly with temperature
10%	293 K to 333 K	Decreases linearly with temperature
5%	293 K to 333 K	Decreases linearly with temperature (lowest density)

Table 2: Viscosity data for EMIM-BF4 mixtures

Mixture Composition	Temperature Range	Viscosity	Notes
Pure EMIM-BF4 [1]	298 K (25°C)	25.2 mPa·s	-
EMIM-BF4 + Organic Solvents [2]	303.15 K to 333.15 K	Negative viscosity deviation observed	Mixtures with DMAC, DMF, DMSO

Experimental Protocols

The following methodologies detail how the density and viscosity data for EMIM-BF4 were obtained.

Density Measurement (for aqueous mixtures) [1]

- **Equipment:** Biolin Sigma 701 Forced Tensiometer with Density Probe.
- **Procedure:**
 - Prepare binary mixtures of EMIM-BF4 and deionized water at specific mass fractions (e.g., 5%, 10%, 15%, 20%) using a high-frequency ultrasonicator and stir for 30 minutes.
 - Store the prepared mixtures in tightly sealed centrifuge tubes to prevent moisture absorption.
 - Measure density across a temperature range (e.g., 293 K to 333 K).
- **Data Reliability:** The density probe has a resolution of 0.0001 g/cm³.

Viscosity Measurement (for aqueous mixtures) [1]

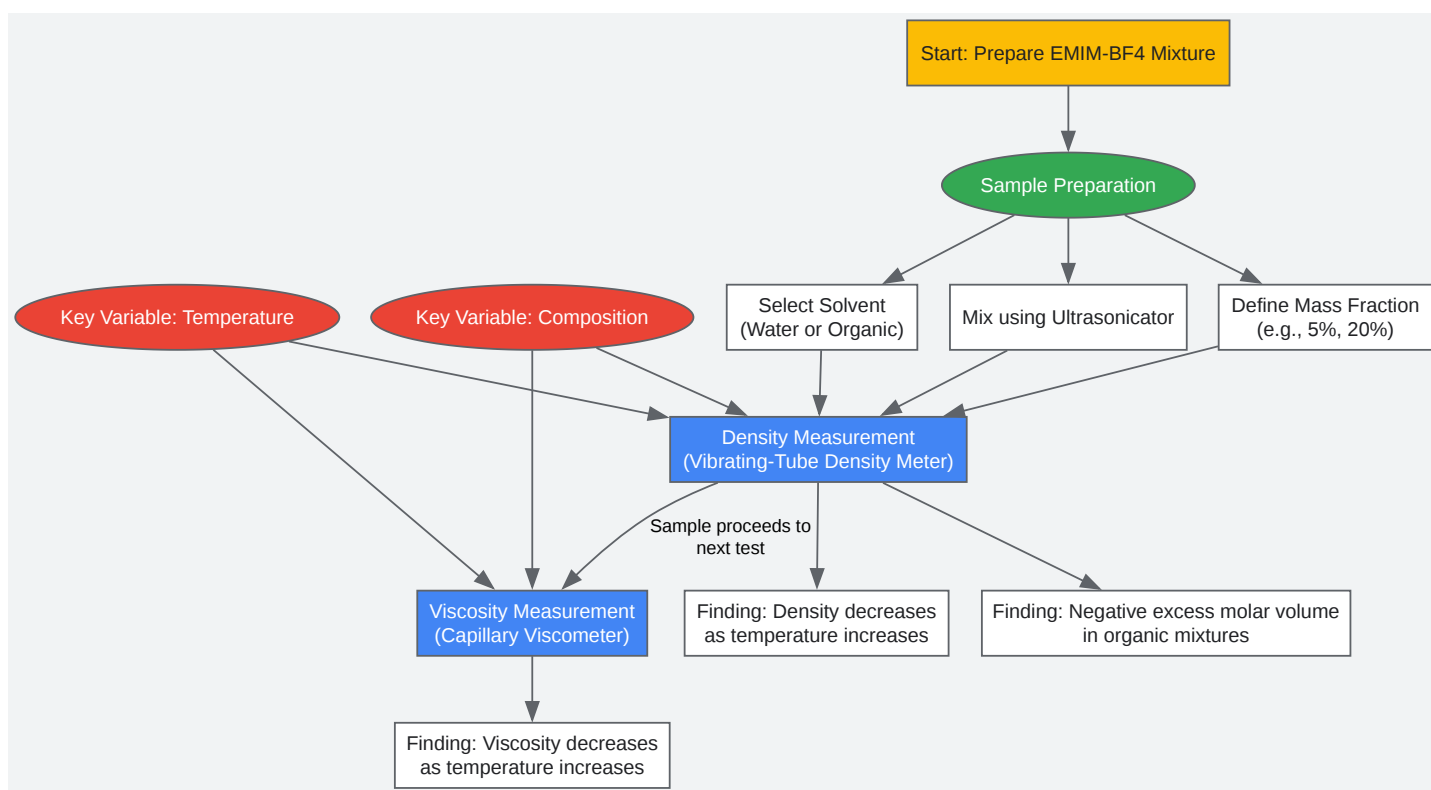
- **Equipment:** Brookfield DV2T Touch Screen Viscometer.
- **Procedure:**
 - Load the sample into the viscometer.
 - Measure viscosity at controlled temperatures from 25°C to 90°C.
 - The instrument's speed range is 0.1 to 200 RPM, with an accuracy of ±1% of its full-scale range.

Density and Viscosity Measurement (for mixtures with organic solvents) [2]

- **Density:** Measured using a vibrating-tube digital density meter.
- **Viscosity:** Measured using a capillary viscometer.
- **Conditions:** Measurements were performed at atmospheric pressure across a temperature range of 303.15 K to 333.15 K.

Data Trends and Workflow

The diagram below illustrates the general experimental workflow and the key relationships between variables that influence the density and viscosity of EMIM-BF₄ mixtures.



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Experimental workflow for measuring EMIM-BF4 properties and key findings.

Key Insights for Researchers

- **General Trends:** For EMIM-BF4 aqueous mixtures, **density decreases almost linearly with increasing temperature** [1]. Similarly, **viscosity typically decreases as temperature rises**.
- **Mixture Packing:** The negative values for excess molar volume (V^E) in mixtures with organic solvents like DMAC, DMF, and DMSO indicate **more efficient molecular packing** and weakened ion interactions in the mixture compared to the pure substances [2].
- **Data Gaps:** Note that while density data for aqueous mixtures is available, comprehensive viscosity values for the EMIM-BF4/water system across the same temperature and concentration ranges were not fully detailed in the search results.

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References

1. Investigation of Thermo-Physical properties of... | Research Square [researchsquare.com]
2. and Density Measurements for Binary Mixtures of... Viscosity [scispace.com]

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